

Safeguarding Your Laboratory: Proper Disposal of 2-Methylbutyrylglycine-d9

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Compound of Interest

Compound Name: 2-Methylbutyrylglycine-d9

Cat. No.: B588338

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For researchers and scientists engaged in drug development and other advanced scientific endeavors, the proper handling and disposal of specialized chemical compounds like **2-Methylbutyrylglycine-d9** are paramount for ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the safe disposal of **2-Methylbutyrylglycine-d9**, reinforcing our commitment to being your trusted partner in laboratory safety and chemical handling.

Immediate Safety and Handling Protocols

Before proceeding with disposal, it is imperative to handle **2-Methylbutyrylglycine-d9** with the appropriate personal protective equipment (PPE). Adherence to standard laboratory safety practices is the first line of defense against potential exposure and contamination.

Essential Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.^[1]
- Hand Protection: Use chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing is mandatory to prevent skin contact.^[1]

- Respiratory Protection: If there is a risk of dust formation, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.^[1]

Work should always be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.^[1]

Step-by-Step Disposal Procedure

The disposal of **2-Methylbutyrylglycine-d9** must be carried out in a manner that prevents its release into the environment and ensures the safety of all laboratory personnel.

- Containment:
 - For solid waste, carefully sweep the material to avoid creating dust.
 - Place the swept material or any contaminated disposable materials (e.g., weigh paper, gloves) into a clearly labeled, suitable, and closed container for disposal.^[1]
- Waste Collection:
 - The designated waste container should be kept closed and stored in a secure, well-ventilated area away from incompatible materials.
 - Do not mix **2-Methylbutyrylglycine-d9** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Methylbutyrylglycine-d9**". Include the approximate quantity of the waste.
- Institutional EHS Coordination:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the chemical waste.
 - Follow all institutional and local regulations for hazardous waste disposal.

Crucial "Don'ts":

- DO NOT dispose of **2-Methylbutyrylglycine-d9** down the drain or in regular trash.[\[1\]](#)
- DO NOT allow the product to enter the environment.[\[1\]](#)

Accidental Release Measures

In the event of a spill, the following steps should be taken immediately:

- Evacuate and Ventilate: Evacuate the immediate area and ensure adequate ventilation.
- Personal Precautions: Use personal protective equipment as outlined above. Avoid breathing dust.[\[1\]](#)
- Cleanup: Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[\[1\]](#)

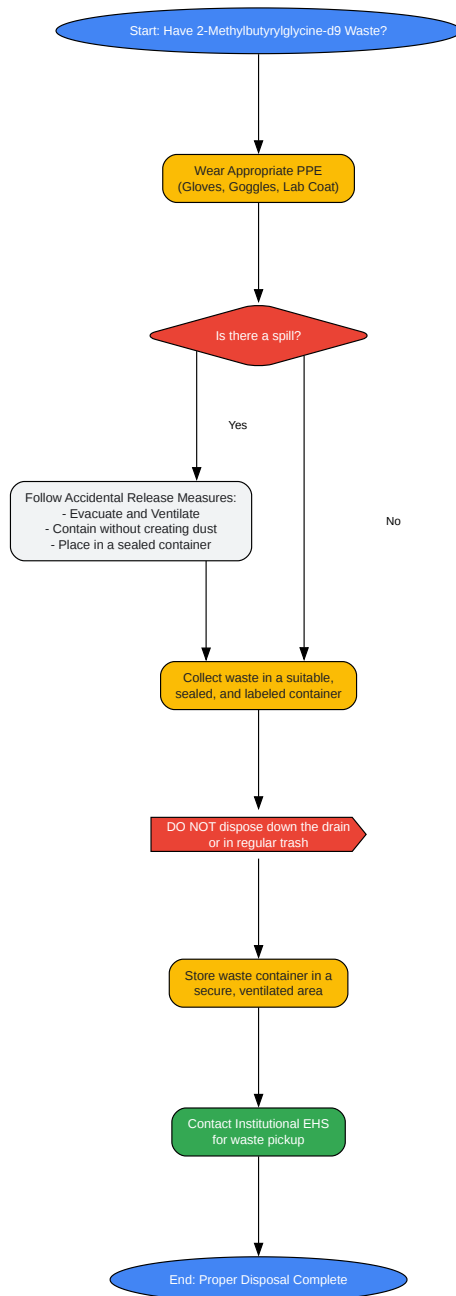
Chemical and Physical Properties Summary

Understanding the properties of **2-Methylbutyrylglycine-d9** is essential for its safe handling and disposal.

Property	Value
Physical State	Solid (White to off-white) [1]
Molecular Weight	168.24 g/mol [2] [3]
Melting Point	116 - 119 °C (241 - 246 °F) [1]
Solubility	No data available [1]
Flammability	Not flammable or combustible [1]
Hazardous Decomposition Products	Under fire conditions, may produce Carbon oxides and nitrogen oxides. [1]

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **2-Methylbutyrylglycine-d9**.



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Caption: Decision workflow for the safe disposal of **2-Methylbutyrylglycine-d9**.

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